

# physicochemical properties of "Methyl 1-Boc-3-allylpiperidine-3-carboxylate"

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## Compound of Interest

Compound Name: Methyl 1-Boc-3-allylpiperidine-3-carboxylate

Cat. No.: B595902

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## A Technical Guide to Methyl 1-Boc-3-allylpiperidine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties, a representative synthetic workflow, and the potential applications of **Methyl 1-Boc-3-allylpiperidine-3-carboxylate**. This compound serves as a valuable building block in medicinal chemistry, particularly in the synthesis of complex heterocyclic structures and protein degrader building blocks.<sup>[1]</sup>

## Physicochemical Properties

The fundamental properties of **Methyl 1-Boc-3-allylpiperidine-3-carboxylate** are summarized below. These characteristics are essential for its handling, reaction setup, and analytical characterization.

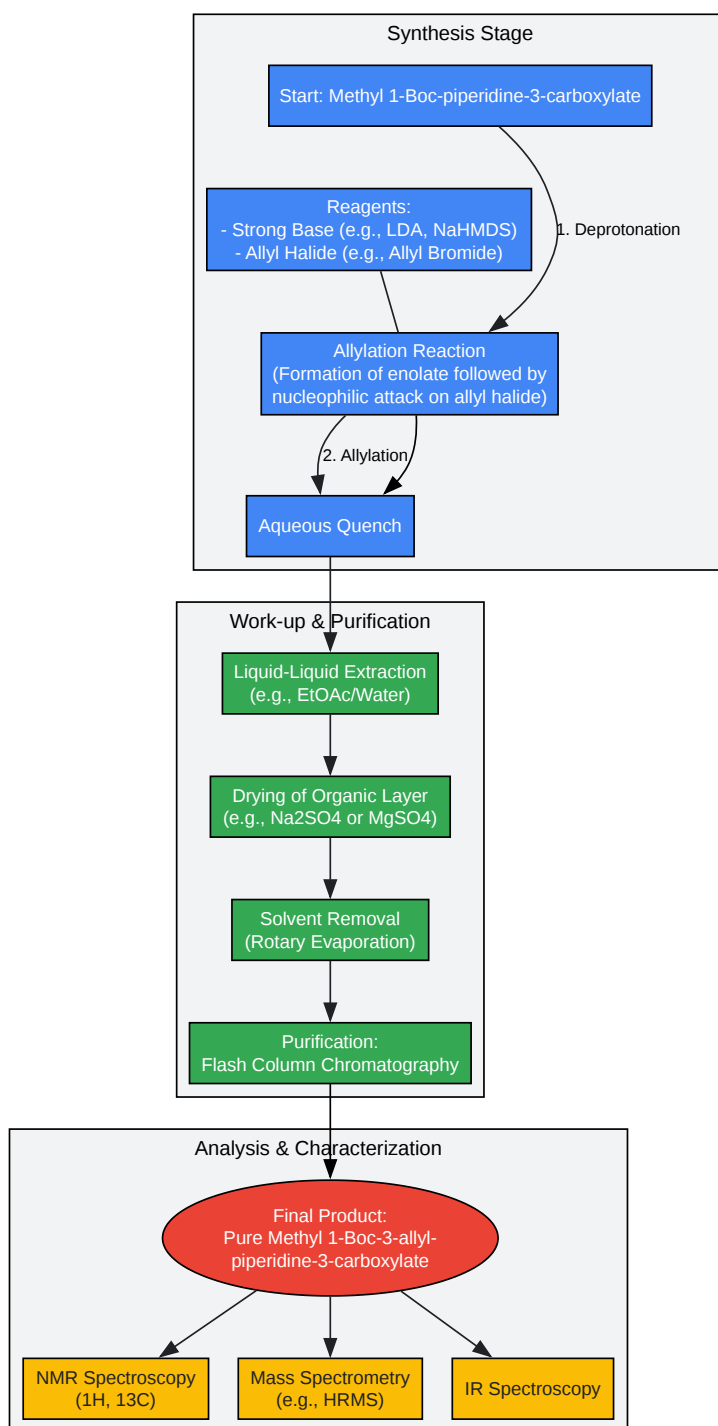
Property	Value	Source
CAS Number	1349644-17-2	[1]
Molecular Formula	C15H25NO4	[1]
Molecular Weight	283.36 g/mol	[1]
Physical Form	Not specified; likely a solid or oil at room temperature.	
Storage	Room temperature.[1]	

Note: Experimental data such as melting point, boiling point, and specific solubility values are not widely available in public literature. These properties should be determined empirically.

## Synthesis and Purification: A Representative Workflow

While a specific, detailed experimental protocol for the synthesis of this exact molecule is not publicly documented, a general workflow can be constructed based on common organic synthesis principles for similar piperidine derivatives. The synthesis generally involves the introduction of an allyl group to a protected piperidine scaffold.

A logical workflow for the synthesis, purification, and confirmation of **Methyl 1-Boc-3-allylpiperidine-3-carboxylate** is outlined below. This process highlights the key stages from starting materials to the final, characterized product.



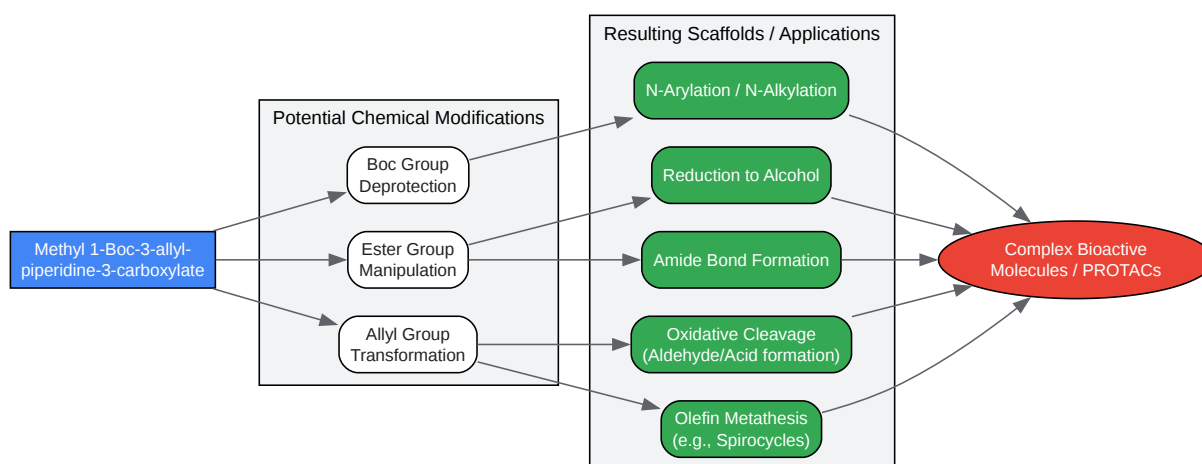
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**Caption:** A generalized experimental workflow for the synthesis and characterization of the target compound.

## Role in Drug Discovery and Development

**Methyl 1-Boc-3-allylpiperidine-3-carboxylate** is a functionalized building block valuable in drug discovery. The Boc-protected nitrogen and the methyl ester provide orthogonal handles for further chemical modification, while the allyl group offers a site for diverse chemical transformations such as olefin metathesis, oxidation, or hydroboration.

Its utility is primarily as a synthetic intermediate, contributing to the assembly of more complex molecular architectures.



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**Caption:** Logical relationships showing the compound's utility as a versatile synthetic intermediate.

## Safety, Handling, and Storage

Handling:

- For professional research and industrial use only. Not intended for medical or consumer applications.[1]
- Use in a well-ventilated area.[2]
- Standard personal protective equipment (PPE) should be worn, including safety goggles with side-shields, impervious gloves, and a lab coat.[2]

- Avoid formation of dust and aerosols.[2]
- In case of accidental release, contain the spillage and collect for disposal by a licensed chemical destruction plant.[2]

#### Storage:

- Store at room temperature in a dry, cool, and well-ventilated place.[1][2]
- Keep the container tightly closed to prevent moisture contamination.[2][3]

#### Toxicity:

- Detailed toxicological and ecological data for this specific compound are not available.[2]  
Standard precautions for handling new chemical entities should be observed.

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## References

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